

An In-depth Technical Guide to the Nomenclature of 2,2'-Methylenediphenol

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Compound of Interest

Compound Name: 2,2'-Methylenediphenol

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A comprehensive resource for researchers, scientists, and drug development professionals on the synonyms and chemical identifiers of **2,2'-Methylenediphenol**.

In the fast-paced world of chemical research and drug development, precise communication is paramount. The ability to accurately and unambiguously identify chemical compounds is the foundation upon which scientific integrity is built. This guide provides a detailed overview of the various synonyms, trade names, and identifiers for the compound **2,2'-Methylenediphenol**, ensuring clarity and preventing potential confusion in literature and laboratory settings.

Primary Identification

The most reliable method for identifying a chemical compound is through its Chemical Abstracts Service (CAS) Registry Number. This unique numerical identifier is assigned to every chemical substance described in the open scientific literature.

- IUPAC Name: 2-[(2-hydroxyphenyl)methyl]phenol[1][2]
- CAS Number: 2467-02-9[1][3][4][5][6][7][8][9]

The International Union of Pure and Applied Chemistry (IUPAC) name provides a standardized and systematic way of naming the compound based on its molecular structure. However, in practice, a variety of other names are frequently encountered.

Systematic and Common Synonyms

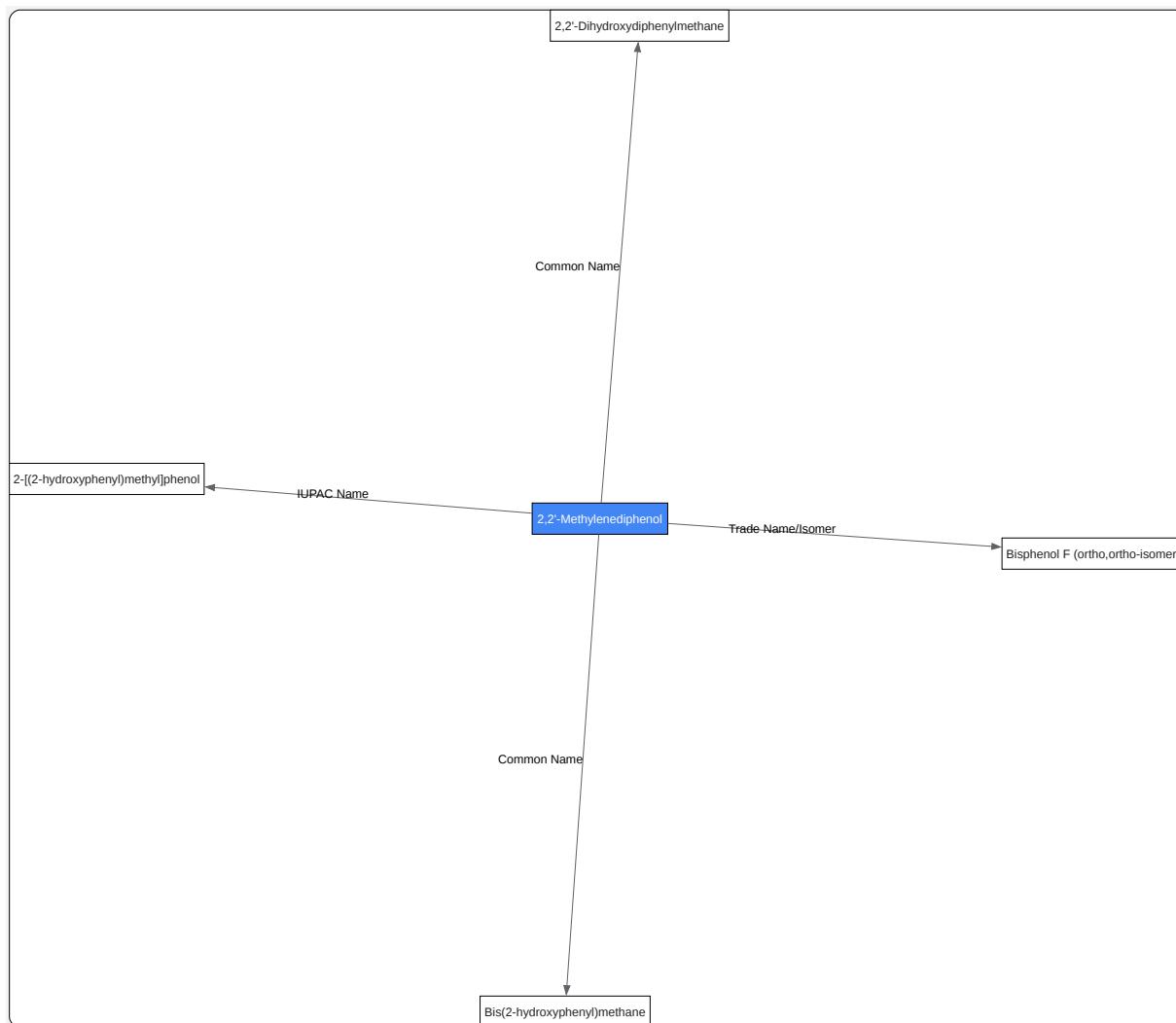
The following table categorizes the various synonyms for **2,2'-Methylenediphenol** found throughout chemical literature and commercial sources. Understanding these different names is crucial for conducting thorough literature searches and for clear communication within and between research teams.

Type	Synonym
IUPAC Name	2-[(2-hydroxyphenyl)methyl]phenol[1][2][8][10]
Systematic Name	2,2'-Methylenediphenol[1][3][5][7][8]
Common Name	Bis(2-hydroxyphenyl)methane[1][2][4][6][7][8][10]
Common Name	2,2'-Dihydroxydiphenylmethane[1][3][5][6][8][10]
Common Name	Bis(o-hydroxyphenyl)methane[4][6][10]
Common Name	o,o'-Bis(hydroxyphenyl)methane[8][10]
Common Name	o-(o-Hydroxybenzyl)phenol[1][8][10]
Systematic Variant	2,2'-methylenebis(phenol)[1][5][8][10]
Systematic Variant	Phenol, 2,2'-methylenebis-[1][4][5][8][10]
Trade Name/Isomer Confusion	Bisphenol F[1][2][8][10]

It is important to note that "Bisphenol F" is a common name that can lead to ambiguity. While it is sometimes used to refer to **2,2'-Methylenediphenol**, it more accurately describes a mixture of isomers, including 2,2'-, 2,4'-, and 4,4'-methylenediphenol. The 4,4' isomer is specifically known as Bisphenol F under CAS number 620-92-8, while the 2,4' isomer has the CAS number 2467-03-0.[11][12] Therefore, for unambiguous identification, relying on the CAS number is always the best practice.

Chemical Structure and Nomenclature Relationship

The various synonyms for **2,2'-Methylenediphenol** all describe the same molecular structure. The following diagram illustrates the core structure and how the different naming conventions relate to it.



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Caption: Relationship between the core chemical structure and its various synonyms.

Experimental and Application Context

2,2'-Methylenediphenol is a member of the dihydroxydiphenyl methane family and is the ortho analogue of the more widely known Bisphenol F.^[2] It is recognized as a contact sensitizer and is found in resins and products based on phenol-formaldehyde.^{[2][10]} Its derivatives have applications as antioxidants in various materials. For instance, 2,2'-Methylenebis(4-methyl-6-tert-butylphenol) is a well-known antioxidant.^[13] The broader class of bisphenols is crucial in the production of polycarbonate plastics and epoxy resins.^[14]

Due to its potential as a contact sensitizer, accurate identification is critical in occupational health and safety contexts. When conducting toxicological studies or developing safety protocols, researchers must be precise in the isomer they are referencing to ensure the validity and applicability of their findings.

Conclusion

The accurate identification of chemical compounds is a cornerstone of scientific research. For **2,2'-Methylenediphenol**, while a variety of synonyms are in common use, the CAS number 2467-02-9 remains the most unambiguous identifier. Researchers and professionals in the chemical and pharmaceutical industries are encouraged to use the CAS number in conjunction with the IUPAC name or a well-recognized common name to avoid confusion and ensure the integrity of their work. This guide serves as a quick reference to navigate the complex landscape of chemical nomenclature for this important compound.

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